

Operational Guide: Proper Disposal of 1-(3-Amino-4-fluorophenyl)ethanol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-(3-Amino-4-fluorophenyl)ethanol

CAS No.: 701-42-8

Cat. No.: B8697672

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Executive Summary

1-(3-Amino-4-fluorophenyl)ethanol (CAS: 701-42-8) is a fluorinated aromatic amine derivative used primarily as an intermediate in pharmaceutical synthesis. Due to the presence of both an amino group and a fluorine atom, this compound presents specific disposal challenges that distinguish it from standard organic waste.

Critical Directive: This substance must be segregated into Halogenated Organic Waste streams. Under no circumstances should it be disposed of down the drain or mixed with non-halogenated solvents, as the fluorine content requires specific incineration protocols (flue gas scrubbing) to prevent the release of hydrogen fluoride (HF) gas.

Chemical Profile & Hazard Identification

Before initiating disposal, verify the chemical identity and associated hazards. The following data assumes a conservative safety margin based on structural analogs (fluorinated anilines).

Table 1: Physicochemical & Hazard Profile

Parameter	Specification
Chemical Name	1-(3-Amino-4-fluorophenyl)ethanol
CAS Number	701-42-8
Molecular Formula	C ₈ H ₁₀ FNO
Molecular Weight	155.17 g/mol
Physical State	Solid (typically powder) or Viscous Liquid (purity dependent)
Solubility	Soluble in DMSO, Methanol; Low water solubility
Primary Hazards	Skin Irritant (H315), Eye Irritant (H319), STOT-SE (H335)
Waste Stream	Halogenated Organic

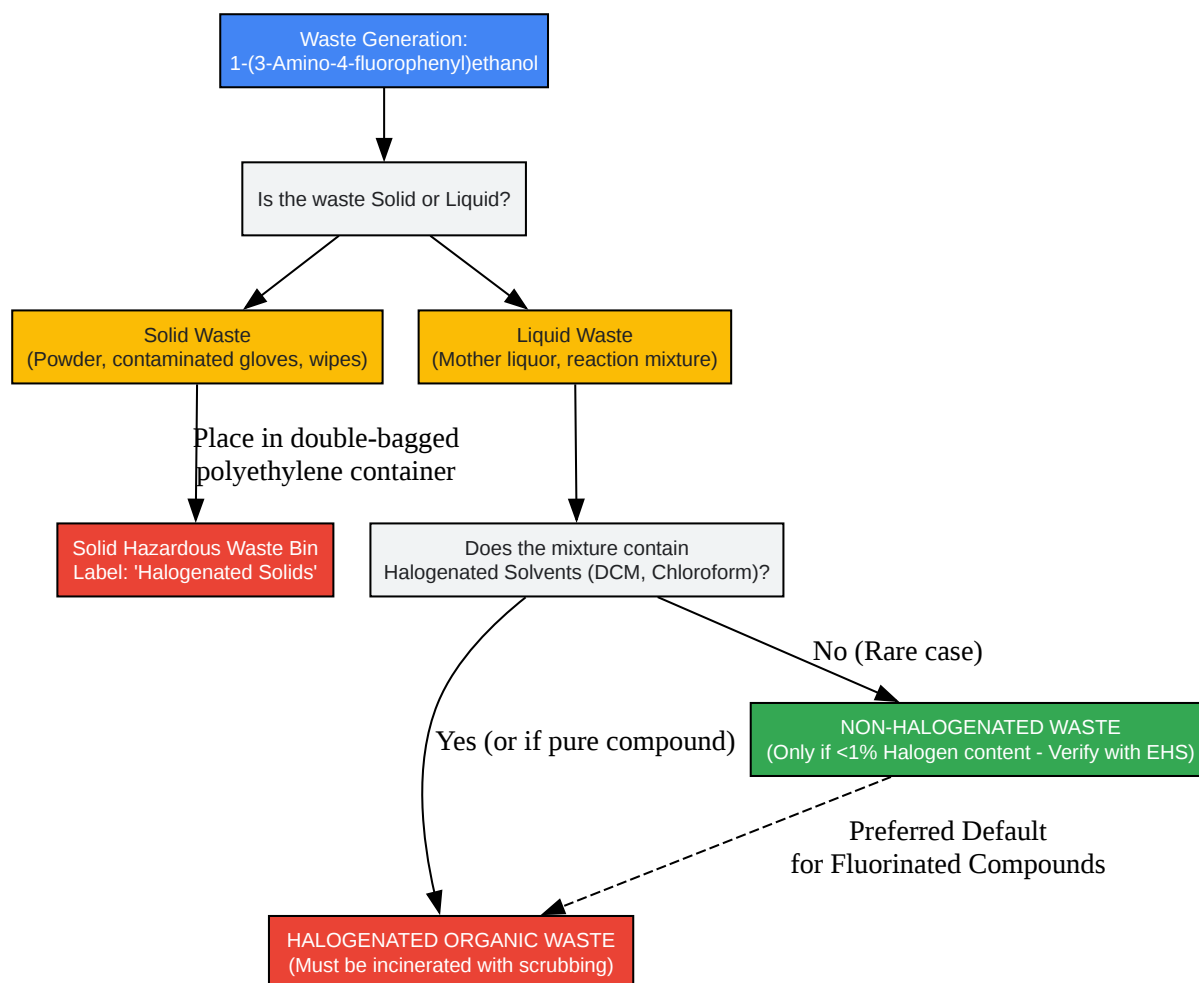
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Expert Insight: The amino group (-NH₂) confers basicity, making this compound incompatible with strong acids and oxidizers. Accidental mixing with acids can generate heat; mixing with oxidizers (e.g., peroxides) risks exothermic decomposition.

Waste Segregation Protocol

Proper segregation is the single most effective way to reduce disposal costs and safety risks. Use the following decision logic to determine the correct waste container.

Diagram 1: Waste Stream Decision Matrix



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Caption: Decision tree for segregating fluorinated amine waste. Default to "Halogenated" streams to ensure regulatory compliance.

Step-by-Step Disposal Procedures

A. Solid Waste (Pure Substance & Contaminated Debris)

- Containment: Collect pure solid waste in a sealable polyethylene (HDPE) jar or wide-mouth bottle. Do not use metal containers due to potential corrosion over time.
- Debris: Contaminated gloves, weigh boats, and paper towels must be double-bagged in clear hazardous waste bags (2-mil thickness minimum).
- Labeling: Affix a hazardous waste label. Explicitly write:
 - Chemical Name: **1-(3-Amino-4-fluorophenyl)ethanol**^[1]
 - Constituents: 100% (or specific %)
 - Hazard Checkbox: Toxic, Irritant
- Storage: Store in a satellite accumulation area (SAA) away from oxidizers.

B. Liquid Waste (Solutions & Reaction Mixtures)

- Compatibility Check: Ensure the receiving waste carboy does not contain strong acids (e.g., Nitric Acid, Sulfuric Acid). The amine group can react exothermically.
- Selection: Use the Halogenated Solvent carboy (typically yellow-coded in many labs).
 - Why? Even if dissolved in methanol (non-halogenated), the fluorine atom on the phenyl ring requires the waste to be treated as halogenated during incineration to capture HF gas ^[1].
- Transfer: Use a funnel to prevent spills. Rinse the original vessel with a small amount of compatible solvent (e.g., acetone) and add rinsate to the waste carboy.
- Closure: Cap the carboy immediately after use. Do not leave funnels in open carboys.

Emergency Response: Spill Cleanup

In the event of a spill, rapid containment is necessary to prevent spread and exposure.^[2]

Diagram 2: Spill Response Workflow



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Caption: Operational workflow for managing minor laboratory spills of **1-(3-Amino-4-fluorophenyl)ethanol**.

Regulatory Compliance & Classification

US EPA (RCRA) Considerations

While **1-(3-Amino-4-fluorophenyl)ethanol** is not explicitly listed on the P-list or U-list, it falls under the "General Duty Clause" and must be characterized based on its properties.

- Waste Code: If the waste solution contains spent halogenated solvents (e.g., Methylene Chloride), apply code F002 [2].[3][4]
- Characteristic: If the waste exhibits toxicity (via TCLP) or ignitability (flash point <60°C if in solvent), apply D001 (Ignitable) or relevant D-codes.
- Best Practice: Classify as Non-Regulated Hazardous Waste (unless mixed with listed solvents) but manage strictly via the Halogenated stream to satisfy incineration requirements for fluorinated organics [3].

European Waste Catalogue (EWC)

- Code: 07 05 04* (other organic solvents, washing liquids and mother liquors) or 16 05 06* (laboratory chemicals consisting of or containing hazardous substances, including mixtures of laboratory chemicals).

References

- Sigma-Aldrich. Safety Data Sheet: **1-(3-Amino-4-fluorophenyl)ethanol**. Retrieved from (Search CAS 701-42-8).

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- BenchChem.Essential Procedures for the Safe Disposal of Fluorinated Anilines. Retrieved from .
- PubChem.Compound Summary: 1-(3-Aminophenyl)ethanol (Analogous Hazard Data). Retrieved from .

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Sources

- 1. 1-(3-Amino-4-fluorophenyl)ethanol | 701-42-8 [[sigmaaldrich.com](#)]
- 2. [pdf.benchchem.com](#) [[pdf.benchchem.com](#)]
- 3. Waste Code [[rcrainfo.epa.gov](#)]
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